

Material Safety Data Sheet (MSDS) for 2-Bromo-3-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-3-hydroxybenzaldehyde

Cat. No.: B121576

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for 2-Bromo-3-hydroxybenzaldehyde

This technical guide provides a comprehensive overview of the safety and handling information for **2-Bromo-3-hydroxybenzaldehyde** (CAS No. 196081-71-7). The information is compiled from various sources to assist researchers, scientists, and drug development professionals in the safe use and management of this compound.

Chemical Identification

Identifier	Value
IUPAC Name	2-bromo-3-hydroxybenzaldehyde
CAS Number	196081-71-7[1][2][3]
Molecular Formula	C ₇ H ₅ BrO ₂ [1][4]
Molecular Weight	201.02 g/mol [1][4]
Synonyms	Benzaldehyde, 2-bromo-3-hydroxy-

Physical and Chemical Properties

Property	Value
Physical Form	Solid[2]
Melting Point	149-153°C[2]
Purity	95% or higher

Hazard Identification and GHS Classification

2-Bromo-3-hydroxybenzaldehyde is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.[4]

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	H302	Warning	Harmful if swallowed[4][5]
Acute Toxicity, Dermal	4	H312	Warning	Harmful in contact with skin[4]
Skin Corrosion/Irritation	2	H315	Warning	Causes skin irritation[4][5]
Serious Eye Damage/Eye Irritation	2A	H319	Warning	Causes serious eye irritation[4][5]
Acute Toxicity, Inhalation	4	H332	Warning	Harmful if inhaled[4][5]
Specific target organ toxicity, single exposure	3	H335	Warning	May cause respiratory irritation[4][5]

GHS Pictograms

- Irritant
- Environmental Hazard

First-Aid Measures

Detailed experimental protocols for the following first-aid measures are based on standard laboratory safety procedures for handling hazardous chemicals.

Exposure Route	First-Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. [5]
Skin Contact	Immediately wash with plenty of water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical help. [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [5]
Ingestion	Rinse mouth. Do NOT induce vomiting. Get medical help. [5] [6]

Handling and Storage

Aspect	Recommendations
Handling	Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Use only outdoors or in a well-ventilated area. Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands thoroughly after handling. ^{[5][7]}
Storage	Store in a cool, dry, well-ventilated place. ^[2] Keep container tightly closed. ^[5] For long-term storage, an inert atmosphere (e.g., Argon) is recommended. ^[3]

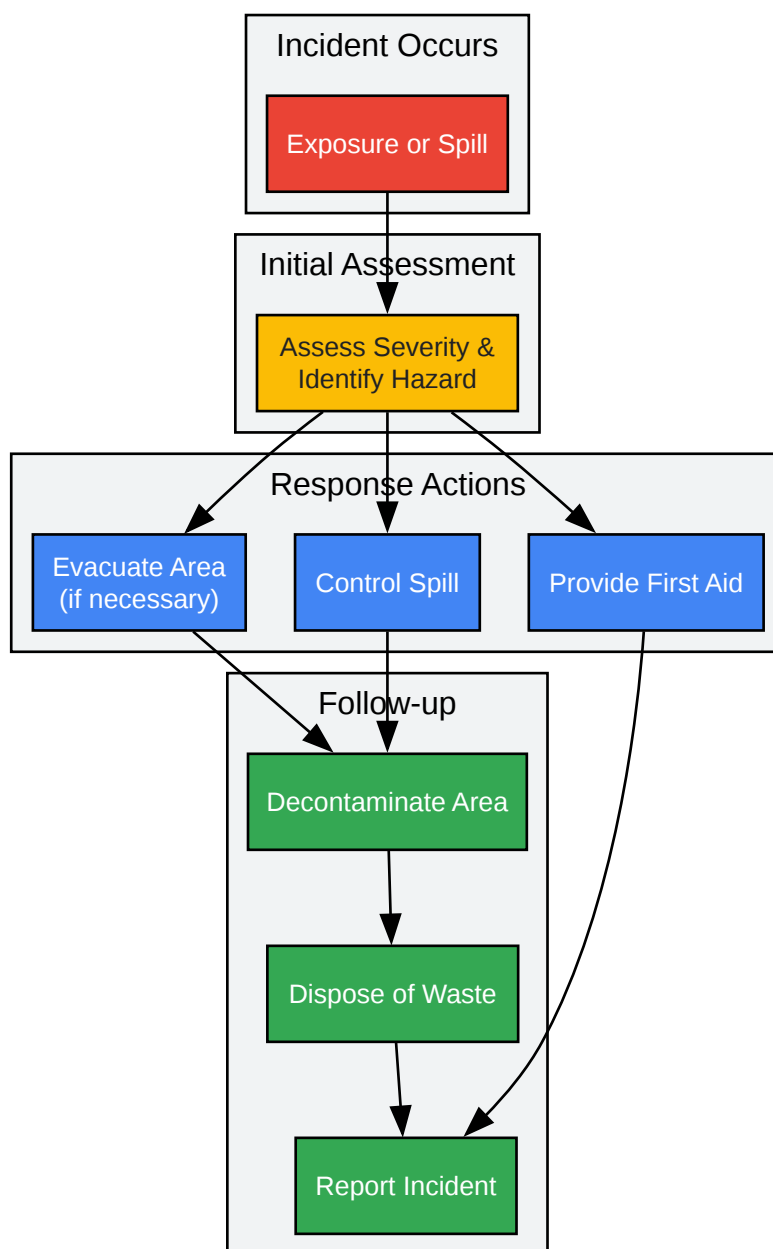
Transport Information

Regulation	Information
DOT/IATA	UN Number: UN2811, Hazard Class: 6.1 (Poison), Packing Group: III ^[2]

Diagrams

Hazard Response Workflow

The following diagram illustrates the general workflow for responding to an exposure or spill incident involving **2-Bromo-3-hydroxybenzaldehyde**.

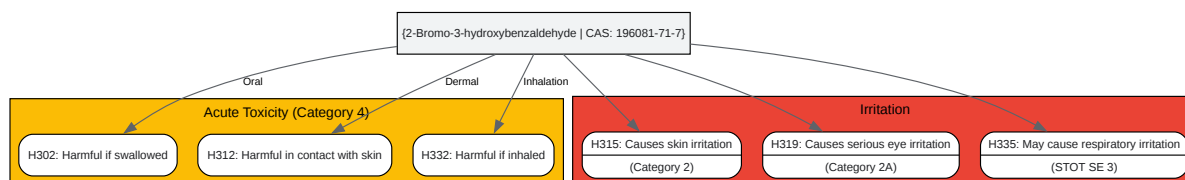


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Caption: Emergency response workflow for **2-Bromo-3-hydroxybenzaldehyde**.

GHS Hazard Relationships

This diagram shows the logical relationship between the GHS hazard statements for **2-Bromo-3-hydroxybenzaldehyde**.



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Caption: GHS hazard statement relationships for the compound.

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